

Section 1: Predicted Physicochemical Properties and Safety Profile

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Compound of Interest

Compound Name: 2,6-Dichloro-3,5-dimethylpyridine

CAS No.: 125849-95-8

Cat. No.: B14140084

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The physicochemical properties and safety hazards of **2,6-dichloro-3,5-dimethylpyridine** are not extensively documented. However, by synthesizing data from its structural components—2,6-dichloropyridine and various dimethylpyridines—we can establish a reliable profile for safe handling and experimental design.

Predicted Physicochemical Data

The following table compiles data from key analogs to provide an estimated profile for **2,6-dichloro-3,5-dimethylpyridine**. The addition of two methyl groups to the 2,6-dichloropyridine scaffold would be expected to increase the molecular weight, boiling point, and melting point, while likely decreasing the density slightly.

Property	2,6-Dichloropyridine	2,6-Dimethylpyridine	2,5-Dichloro-3,6-dimethylpyridine (Isomer)	2,6-dichloro-3,5-dimethylpyridine (Predicted)
Molecular Formula	C ₅ H ₃ Cl ₂ N[1]	C ₇ H ₉ N	C ₇ H ₇ Cl ₂ N[2]	C ₇ H ₇ Cl ₂ N
Molecular Weight	147.99 g/mol [1]	107.15 g/mol	176.04 g/mol [2]	176.04 g/mol
Appearance	White solid[3]	Liquid	Solid	Likely a white to off-white solid
Melting Point	86–89 °C[3]	-6 °C	Not Available	Expected > 90 °C
Boiling Point	211–212 °C[3]	143 - 145 °C	Not Available	Expected > 215 °C
Density	1.665 g/cm ³ [3]	0.92 g/cm ³	Not Available	Expected 1.3 - 1.5 g/cm ³

Hazard Assessment and Safety Protocols

Given the presence of the dichloropyridine core, **2,6-dichloro-3,5-dimethylpyridine** should be handled as a toxic and irritating substance. The following protocols are synthesized from safety data sheets (SDS) of closely related analogs.[4][5][6]

GHS Hazard Classification (Predicted)

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[4]
- Skin Irritation (Category 2): Causes skin irritation.[4][6]
- Eye Irritation (Category 2A): Causes serious eye irritation.[4][6]
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[5][6]

Personal Protective Equipment (PPE) and Handling

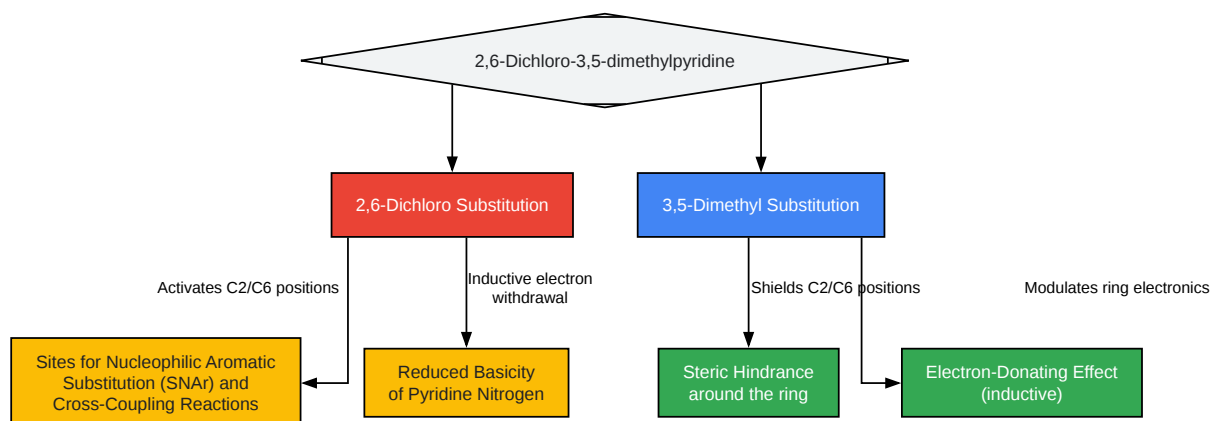
- Ventilation: Use only in a well-ventilated area, preferably within a certified chemical fume hood.[7][8]
- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[5]
- Skin Protection: Wear impervious gloves (e.g., nitrile, neoprene) and a flame-retardant lab coat.[4] Wash hands and any exposed skin thoroughly after handling.[5]
- Respiratory Protection: If working outside a fume hood or with fine powders where dust may be generated, use a NIOSH-approved respirator with appropriate cartridges.[9]
- General Hygiene: Do not eat, drink, or smoke in the laboratory.[4] Ensure an eyewash station and safety shower are readily accessible.[7][8]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[7][10]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5] Do not allow the product to enter drains.[9]

Section 2: Predicted Chemical Reactivity and Mechanistic Rationale

The reactivity of **2,6-dichloro-3,5-dimethylpyridine** is governed by a combination of factors derived from its substituted pyridine ring.



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Caption: Key structural features governing the reactivity of **2,6-dichloro-3,5-dimethylpyridine**.

- **Nucleophilic Aromatic Substitution (SNAr) and Cross-Coupling:** The chlorine atoms at the C2 and C6 positions are activated by the electron-withdrawing ring nitrogen, making them excellent leaving groups for SNAr and palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig).^[11] This is the primary mode of reactivity expected for this molecule.
- **Steric Hindrance:** The methyl groups at the C3 and C5 positions provide significant steric bulk adjacent to the reactive C2 and C6 sites. This hindrance will likely decrease the reaction rates for both SNAr and cross-coupling compared to the unsubstituted 2,6-dichloropyridine. The choice of nucleophile, ligand, and catalyst will be critical to overcoming this steric shield.
- **Basicity:** Unlike 2,6-dimethylpyridine (2,6-lutidine), which is a well-known non-nucleophilic base^[12], **2,6-dichloro-3,5-dimethylpyridine** is predicted to be a very weak base. The strong electron-withdrawing effect of the two chlorine atoms will significantly reduce the electron density on the pyridine nitrogen, diminishing its ability to act as a proton scavenger. Therefore, it is not recommended for use as a hindered base in applications like silylation or acylation.^{[13][14]}

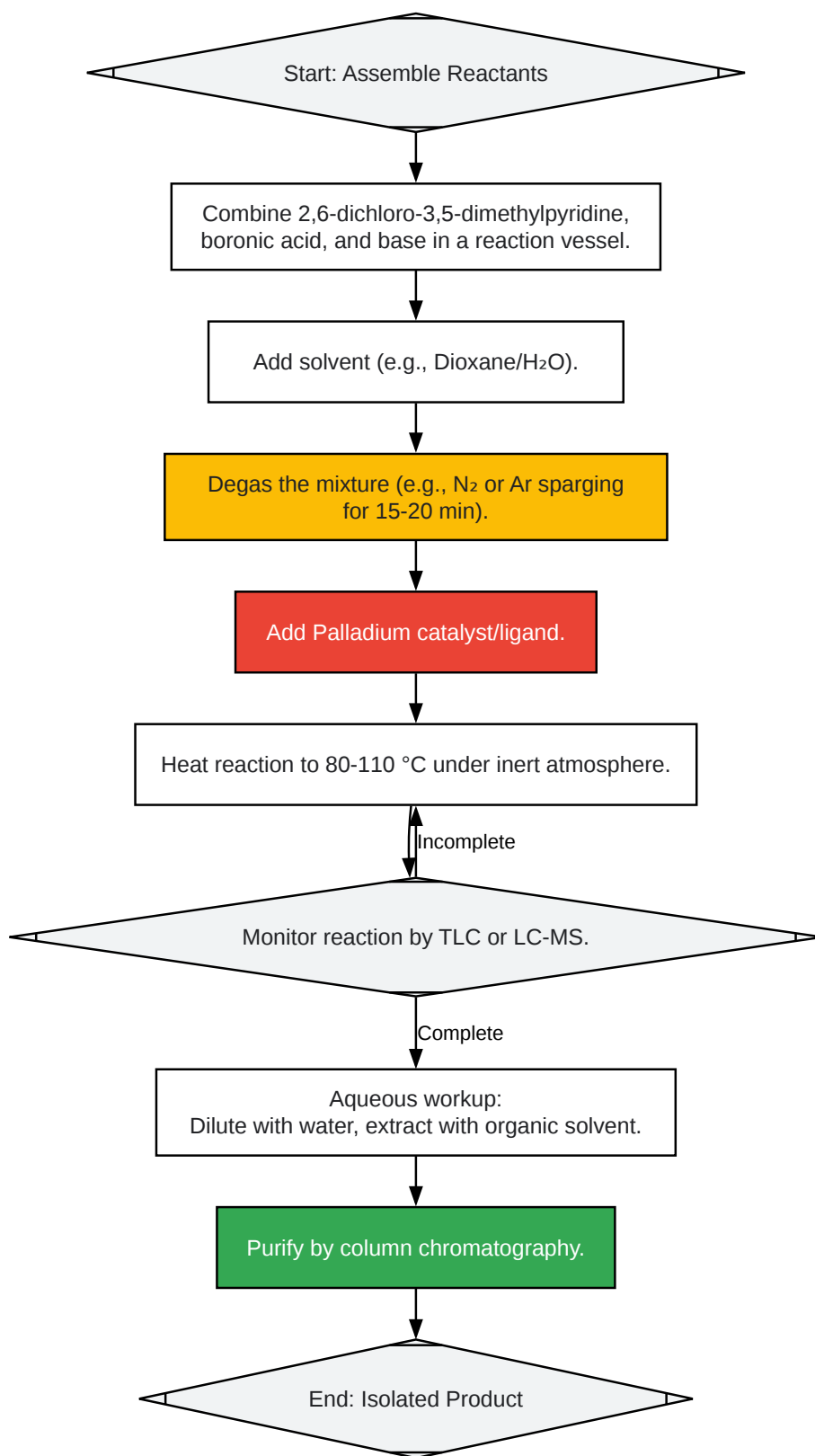
Section 3: General Experimental Protocols

The following protocols are generalized templates for common cross-coupling reactions. Researchers must perform small-scale optimization of reaction conditions (temperature, time, catalyst/ligand loading) to account for the specific steric and electronic properties of **2,6-dichloro-3,5-dimethylpyridine**.

Protocol 1: General Procedure for Suzuki-Miyaura Cross-Coupling

This protocol outlines the mono-arylation of **2,6-dichloro-3,5-dimethylpyridine**, a common transformation for dichloropyridine scaffolds.[\[11\]](#)

Rationale: The Suzuki-Miyaura coupling is a robust method for forming C-C bonds. A palladium catalyst (e.g., $\text{Pd(PPh}_3)_4$ or a combination of a Pd(II) source and a ligand) is used to couple the aryl halide with a boronic acid or ester. A base is required to activate the boronic acid in the catalytic cycle. The choice of solvent and temperature is crucial for balancing solubility and reaction rate.



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Caption: General workflow for a Suzuki-Miyaura cross-coupling reaction.

Materials:

- **2,6-dichloro-3,5-dimethylpyridine** (1.0 equiv)
- Arylboronic acid (1.1 - 1.5 equiv)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%)
- Base (e.g., K₂CO₃, Cs₂CO₃, 2.0 - 3.0 equiv)
- Anhydrous, degassed solvent (e.g., 1,4-dioxane, toluene, or DMF with water)

Step-by-Step Procedure:

- To a dry Schlenk flask or reaction vial, add **2,6-dichloro-3,5-dimethylpyridine**, the arylboronic acid, and the base.
- Evacuate and backfill the flask with an inert gas (e.g., Argon or Nitrogen) three times.
- Add the degassed solvent system via syringe.
- Add the palladium catalyst to the stirring mixture under a positive flow of inert gas.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir vigorously.
- Monitor the reaction progress by TLC or LC-MS until the starting material is consumed.
- Cool the reaction to room temperature. Dilute with water and extract with an organic solvent (e.g., ethyl acetate, CH₂Cl₂).
- Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

Considerations for **2,6-dichloro-3,5-dimethylpyridine**:

- Due to steric hindrance from the C3/C5 methyl groups, longer reaction times or higher temperatures may be necessary compared to 2,6-dichloropyridine.

- The use of bulky phosphine ligands (e.g., SPhos, XPhos) with a Pd(II) precursor may improve reaction efficiency by facilitating the reductive elimination step.

Protocol 2: General Procedure for Buchwald-Hartwig Amination

This protocol describes the mono-amination of **2,6-dichloro-3,5-dimethylpyridine**, a key method for forming C-N bonds.[\[11\]](#)

Rationale: The Buchwald-Hartwig amination couples an aryl halide with an amine in the presence of a palladium catalyst and a strong, non-nucleophilic base. The choice of base is critical and must be strong enough to deprotonate the amine without interfering with the catalyst. Sterically hindered phosphine ligands are essential for an efficient catalytic cycle.

Materials:

- **2,6-dichloro-3,5-dimethylpyridine** (1.0 equiv)
- Primary or secondary amine (1.2 - 2.0 equiv)
- Palladium precursor (e.g., Pd₂(dba)₃, Pd(OAc)₂, 1-4 mol%)
- Phosphine ligand (e.g., BINAP, Xantphos, 1.1-1.5 times the Pd amount)
- Base (e.g., NaOt-Bu, K₃PO₄, 1.5 - 2.5 equiv)
- Anhydrous, degassed solvent (e.g., toluene, 1,4-dioxane)

Step-by-Step Procedure:

- In a glovebox or under an inert atmosphere, add the palladium precursor, ligand, and base to a dry reaction vessel.
- Add the solvent, followed by the amine, and stir for a few minutes.
- Add a solution of **2,6-dichloro-3,5-dimethylpyridine** in the same solvent.
- Seal the vessel and heat to the desired temperature (typically 80-120 °C).

- Monitor the reaction progress by TLC or LC-MS.
- After completion, cool the reaction to room temperature. Quench carefully with saturated aqueous NH_4Cl .
- Extract with an organic solvent, wash the combined organic layers with brine, dry over Na_2SO_4 , and concentrate.
- Purify the crude product by flash column chromatography.

Considerations for **2,6-dichloro-3,5-dimethylpyridine**:

- The steric hindrance is a significant factor. Catalyst systems known to be effective for hindered substrates (e.g., those using Josiphos or Buchwald-type ligands) should be considered first.
- Base selection is critical. Sodium tert-butoxide is common, but for sensitive substrates, a milder base like K_3PO_4 may be required, potentially necessitating a higher reaction temperature.

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